

An In-depth Technical Guide to the Safety and Handling of 3-Nitrophthalhydrazide

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Compound of Interest

Compound Name: 3-Nitrophthalhydrazide

Cat. No.: B1587705

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Nitrophthalhydrazide** (CAS No. 3682-15-3), a key intermediate in various chemical syntheses, including the preparation of the chemiluminescent compound luminol.^{[1][2][3][4]} Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Nitrophthalhydrazide** relevant to its safe handling is presented below.

Property	Value	Source
CAS Number	3682-15-3	[5]
Molecular Formula	C ₈ H ₅ N ₃ O ₄	[5]
Molecular Weight	207.14 g/mol	[5]
Appearance	Solid, powder to crystal, pale yellow to greyish reddish yellow	[5]
Melting Point	>300 °C (lit.)	[5][6]
Boiling Point	No data available	[5][7]
Flash Point	Not applicable	[8]
Density	1.556 g/cm ³ (Predicted)	[6]
Water Solubility	No data available	[5][7]
Storage Temperature	Room Temperature, under inert atmosphere	[3][6]

Section 2: Hazard Identification and GHS Classification


There is conflicting information in published safety data sheets regarding the GHS classification of **3-Nitrophthalhydrazide**. To ensure the highest level of safety, it is recommended to handle the substance as if it possesses the hazards identified.

Summary of GHS Hazard Statements:[5]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.

- H335: May cause respiratory irritation.

GHS Pictogram:

-  alt text

(Warning)^[3]

Signal Word: Warning^[3]^[5]

Conflicting Classifications: Some sources, such as the safety data sheet from Sigma-Aldrich, state that **3-Nitrophthalhydrazide** is "not a hazardous substance or mixture."^[9] However, other suppliers provide the GHS classifications listed above.^[5]^[10]^[11] Given this discrepancy, a conservative approach to handling is warranted.

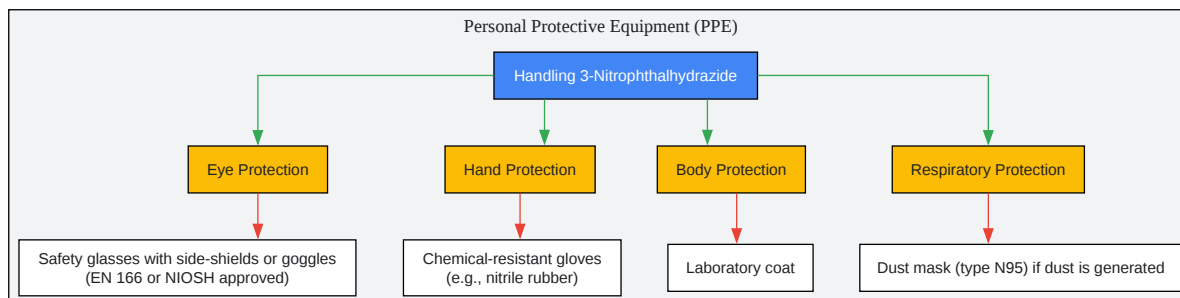
Section 3: Safe Handling and Storage

3.1 Engineering Controls

- Use only in a well-ventilated area, preferably within a chemical fume hood.^[5]^[7]^[11]
- Install safety showers and eye wash stations in the immediate work area.^[7]

3.2 Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **3-Nitrophthalhydrazide** to prevent skin and eye contact, and inhalation.



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Caption: Required Personal Protective Equipment for handling **3-Nitrophthalhydrazide**.

3.3 General Handling Precautions

- Avoid contact with skin, eyes, and clothing.[7][11]
- Avoid breathing dust.[5][11]
- Do not eat, drink, or smoke in the laboratory.[5][11]
- Wash hands thoroughly after handling.[5][7]
- Keep containers tightly closed when not in use.[5][7]

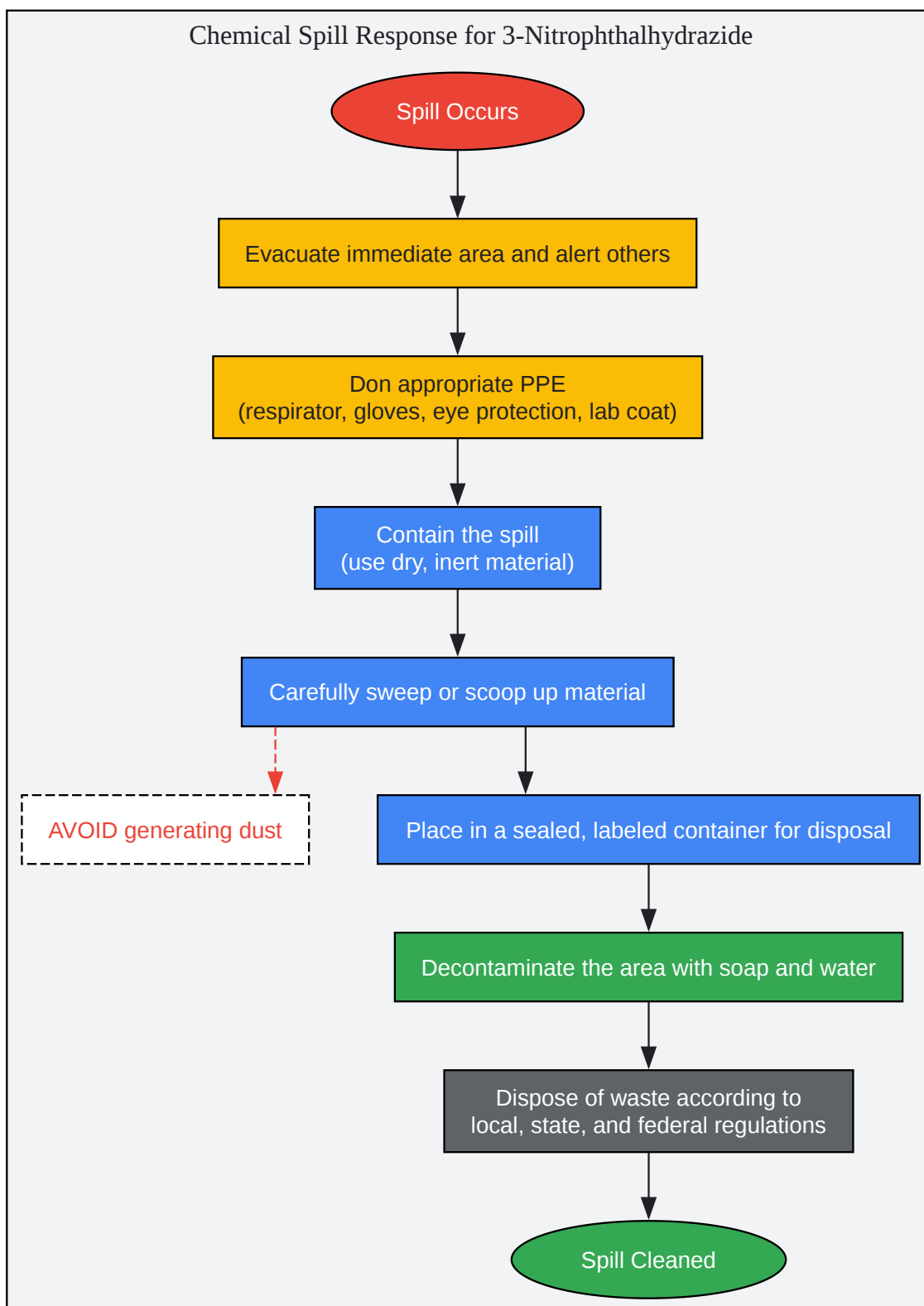
3.4 Storage Conditions

- Store in a cool, dry, and well-ventilated place.[5][7]
- Keep container tightly closed.[5][7]
- Store locked up.[5]

- Incompatible materials: Strong oxidizing agents and strong bases.[5][9]

Section 4: Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.



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Caption: Workflow for handling a spill of **3-Nitrophthalhydrazide**.

Personal Precautions:

- Avoid dust formation.[5]
- Avoid breathing vapors, mist, or gas.[5]
- Ensure adequate ventilation.[10]

Environmental Precautions:

- Do not let the product enter drains.[9]

Methods for Cleaning Up:

- Sweep up and shovel.[5]
- Keep in suitable, closed containers for disposal.[5][10]

Section 5: First Aid Measures

General Advice: Consult a physician. Show this safety data sheet to the doctor in attendance.

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[5] Get medical help if you feel unwell.[5]
- In Case of Skin Contact: Wash off with soap and plenty of water.[5] If skin irritation occurs, get medical help.[5] Take off contaminated clothing and wash it before reuse.[5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing.[5]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[5] Get medical help.[5]

Section 6: Experimental Protocol for Safe Handling

The following protocol is adapted from procedures for the synthesis of luminol and outlines the safe handling of **3-Nitrophthalhydrazide** in a laboratory setting.[1][4][12]

Objective: To safely weigh and transfer **3-Nitrophthalhydrazide** for use in a chemical reaction.

Materials:

- **3-Nitrophthalhydrazide**
- Spatula
- Weighing paper or boat
- Analytical balance
- Reaction vessel
- Appropriate solvent

Procedure:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that the chemical fume hood is functioning correctly.
 - Don all required PPE: safety goggles, nitrile gloves, and a lab coat. A dust mask should be worn if there is a risk of generating airborne dust.
- Weighing:
 - Perform all weighing operations inside the chemical fume hood to minimize inhalation exposure.
 - Place a weighing boat on the analytical balance and tare it.
 - Carefully use a clean spatula to transfer the desired amount of **3-Nitrophthalhydrazide** from its storage container to the weighing boat. Avoid generating dust by handling the solid gently.

- Securely close the lid of the **3-Nitrophthalhydrazide** storage container immediately after use.
- Transfer:
 - Carefully transfer the weighed solid into the reaction vessel. If necessary, use a small amount of the reaction solvent to rinse the weighing boat and ensure a complete transfer.
- Cleanup:
 - Wipe down the spatula and the balance with a damp cloth to remove any residual powder.
 - Dispose of the weighing boat and any contaminated materials in a designated solid waste container.
 - Clean the work area thoroughly.
- Post-Handling:
 - Remove PPE in the correct order to avoid cross-contamination.
 - Wash hands thoroughly with soap and water.

Section 7: Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Special Hazards: May emit toxic fumes under fire conditions, including carbon oxides and nitrogen oxides (NOx).[5][7]
- Firefighter Protection: Wear a self-contained breathing apparatus for firefighting if necessary. [5]

Section 8: Toxicological Information

There is limited toxicological data available for **3-Nitrophthalhydrazide**. Most safety data sheets report "No data available" for acute toxicity, skin corrosion/irritation, and other

endpoints.[5][7] It has not been identified as a carcinogen by IARC.[5][9] Due to the lack of comprehensive data, it should be handled with care, assuming it is potentially hazardous.

Disclaimer: This guide is intended for informational purposes only and is based on publicly available safety data. It is not a substitute for a thorough review of the manufacturer's safety data sheet (SDS) and a comprehensive risk assessment for the specific procedures being undertaken. Always consult the primary SDS and follow all institutional and regulatory safety guidelines.

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